

A Technical Guide to the Structure-Activity Relationship of 2-Piperidinobenzothiazole Derivatives

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Compound of Interest

Compound Name: 2-Piperidinobenzothiazole

CAS No.: 2851-08-3

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For Researchers, Scientists, and Drug Development Professionals

The **2-piperidinobenzothiazole** scaffold is a privileged heterocyclic structure that has garnered significant attention in medicinal chemistry due to its diverse pharmacological activities. This guide provides an in-depth comparison of the structure-activity relationships (SAR) of **2-piperidinobenzothiazole** derivatives, focusing on their anticancer and antimicrobial properties. By synthesizing data from multiple studies, we aim to elucidate the causal relationships between structural modifications and biological outcomes, offering a valuable resource for the rational design of novel therapeutic agents.

Introduction: The Therapeutic Potential of the 2-Piperidinobenzothiazole Core

The benzothiazole ring system, a fusion of benzene and thiazole rings, is a cornerstone in the development of various therapeutic agents. Its unique electronic properties and ability to form hydrogen bonds and engage in π - π stacking interactions make it an effective pharmacophore.

When substituted at the 2-position with a piperidine ring, the resulting **2-piperidinobenzothiazole** scaffold exhibits a broad spectrum of biological activities, including but not limited to anticancer, antimicrobial, and neuroprotective effects.[\[1\]](#)

The versatility of this scaffold lies in the numerous points for chemical modification on both the benzothiazole and piperidine rings. These modifications allow for the fine-tuning of physicochemical properties such as lipophilicity, electronic effects, and steric bulk, which in turn modulate the compound's interaction with biological targets and ultimately its efficacy and selectivity. This guide will delve into the specific SAR of these derivatives, supported by experimental data from the literature.

Anticancer Activity: A Comparative SAR Analysis

Several studies have explored the anticancer potential of **2-piperidinobenzothiazole** derivatives, revealing key structural features that govern their cytotoxic activity against various cancer cell lines.

Substitutions on the Benzothiazole Ring

Modifications on the benzothiazole core have a profound impact on the anticancer potency of **2-piperidinobenzothiazole** derivatives. The nature and position of the substituent can significantly influence the compound's ability to interact with its biological target.

A series of benzothiazole-linked phenylpyridopyrimidinones and their diones have been synthesized and evaluated for their anticancer activity.[\[2\]](#) One of the standout compounds from this series, 8b, demonstrated significant cytotoxicity against the human cervical cancer cell line ME-180 with an IC₅₀ value of 4.01 μ M.[\[2\]](#) This compound's activity is attributed to its ability to induce cell cycle arrest and apoptosis.[\[2\]](#)

In another study focusing on 2-substituted benzothiazole derivatives, several compounds were evaluated against lung (H1299), liver (HepG2), and breast (MCF7) cancer cell lines.[\[3\]](#)[\[4\]](#) The SAR from this research indicated that benzylidene derivatives, specifically compounds 6a-g, exhibited higher anticancer activity.[\[4\]](#)

Modifications of the Piperidine Moiety

While much of the focus has been on the benzothiazole core, modifications to the piperidine ring also play a crucial role in determining the anticancer activity of these compounds.

For instance, a piperidine-based acetohydrazide derivative of benzothiazole showed modest activity against a panel of cancer cell lines, with IC₅₀ values of <1 mM for A549 (lung), 0.03 mM for HT-29 (colon), 0.10 mM for MCF-7 (breast), and 0.30 mM for C6 (glioma).^[3] This highlights the importance of the linker and substituents attached to the piperidine ring in modulating activity.

A study on benzothiazole-phenyl analogs as multi-target ligands for pain relief, which included a piperidine carboxamide moiety, provided insights into how substitutions on the piperidine nitrogen affect biological activity.^{[5][6]} Although not directly anticancer agents, the SAR principles can be extrapolated. The study found that the nature of the sulfonyl group attached to the piperidine nitrogen was critical for dual inhibition of soluble epoxide hydrolase (sEH) and fatty acid amide hydrolase (FAAH).^{[5][6]} Specifically, trifluoromethyl groups on the aromatic ring of the sulfonyl moiety were well-tolerated.^[6]

Table 1: Anticancer Activity of Selected **2-Piperidinobenzothiazole** Derivatives

Compound	Structure	Cancer Cell Line	IC50 (μM)	Reference
8b	Benzothiazole linked phenylpyridopyrimidinone	ME-180	4.01	[2]
37	Piperidine based acetohydrazide benzothiazole	A549	< 1000	[3]
HT-29	30	[3]		
MCF-7	100	[3]		
C6	300	[3]		
7a	N-(4-(benzo[d]thiazol-2-yl)phenyl)-1-((2-(trifluoromethyl)phenyl)sulfonyl)piperidine-4-carboxamide	Not specified as anticancer	Dual sEH/FAAH inhibitor	[5]

Antimicrobial Activity: Unraveling the SAR

2-Piperidinobenzothiazole derivatives have also shown promise as antimicrobial agents. The structural features governing their activity against various bacterial and fungal strains are discussed below.

Impact of Benzothiazole Substituents

A study on the antimicrobial activity of novel benzothiazole derivatives provided valuable insights into their SAR.[7] Among the tested compounds, those with specific substitutions on the benzothiazole ring demonstrated significant inhibitory activity, particularly against E. coli. The minimum inhibitory concentration (MIC) values for a series of benzothiazole derivatives

ranged from 25 to 200 µg/mL against *S. aureus* and *B. subtilis*, and from 25 to 100 µg/mL against *E. coli*.^[7]

Another study focusing on benzothiazole derivatives of thiazole/oxazole revealed that the lipophilicity of the compounds is a crucial factor controlling their antimicrobial activity.^[8] The study suggested that for some compounds, low activity might be due to their low lipophilicity, which hinders their penetration through the microbial cell's lipid membrane.^[8]

Role of the Piperidine Ring and its Substituents

The piperidine moiety is not merely a passive component of the molecule; its structure and substitutions significantly contribute to the antimicrobial profile. A study on new piperidine-substituted benzothiazole derivatives demonstrated that specific substitutions on the piperidine ring led to good antibacterial and antifungal activity.^[9]

In a broader context of benzothiazine derivatives, SAR studies revealed that compounds with a hydrogen or an ethyl group on the nitrogen of the thiazine ring (structurally related to piperidine) exhibited antibacterial activity against Gram-positive bacteria.^[10] Furthermore, substitutions on a benzoyl moiety attached to the core structure, such as a methyl group or a halogen atom in the para position, enhanced antimicrobial activity.^[10]

Table 2: Antimicrobial Activity of Selected Benzothiazole Derivatives

Compound Class	Bacterial/Fungal Strain	MIC Range (µg/mL)	Key SAR Findings	Reference
Benzothiazole Derivatives	S. aureus, B. subtilis	25-200	Specific substitutions on the benzothiazole ring are crucial for activity.	[7]
E. coli	25-100	[7]		
Piperidine Substituted Benzothiazoles	Various bacteria and fungi	Not specified in abstract	Specific substitutions on the piperidine ring lead to good activity.	[9]
Benzothiazine Derivatives	Gram-positive bacteria	25-600	H or ethyl on the ring nitrogen; Me, Cl, or Br on an attached benzoyl group enhance activity.	[10]

Experimental Protocols

To provide a practical context for the discussed SAR, this section outlines typical experimental procedures for the synthesis and biological evaluation of **2-piperidinobenzothiazole** derivatives.

General Synthesis of 2-(Piperidin-1-yl)benzothiazole Derivatives

A common synthetic route to **2-piperidinobenzothiazole** derivatives involves the reaction of 2-chlorobenzothiazole with piperidine or a substituted piperidine.

Step-by-step protocol:

- Starting Material: 2-Chlorobenzothiazole (1 equivalent).
- Reagent: Piperidine or a substituted piperidine (1.1 equivalents).
- Solvent: A suitable solvent such as ethanol, DMF, or acetonitrile.
- Base (Optional): A base like triethylamine or potassium carbonate can be added to scavenge the HCl formed during the reaction.
- Reaction Conditions: The reaction mixture is typically stirred at room temperature or heated under reflux for several hours.
- Work-up: After completion of the reaction (monitored by TLC), the solvent is removed under reduced pressure. The residue is then dissolved in an organic solvent like ethyl acetate and washed with water and brine.
- Purification: The crude product is purified by column chromatography on silica gel using a suitable eluent system (e.g., hexane/ethyl acetate).
- Characterization: The structure of the final product is confirmed by spectroscopic techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry.

In Vitro Anticancer Activity Assay (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity and is widely used to measure cytotoxicity.

Step-by-step protocol:

- Cell Seeding: Cancer cells are seeded in a 96-well plate at a specific density and allowed to adhere overnight.
- Compound Treatment: The cells are then treated with various concentrations of the test compounds (typically in a series of dilutions) and incubated for a specified period (e.g., 48 or 72 hours).
- MTT Addition: After the incubation period, MTT solution is added to each well, and the plate is incubated for a few more hours.

- **Formazan Solubilization:** The resulting formazan crystals are solubilized by adding a solubilizing agent (e.g., DMSO or Sorenson's glycine buffer).
- **Absorbance Measurement:** The absorbance of each well is measured at a specific wavelength (usually around 570 nm) using a microplate reader.
- **Data Analysis:** The percentage of cell viability is calculated relative to untreated control cells, and the IC50 value (the concentration of the compound that inhibits 50% of cell growth) is determined.

In Vitro Antimicrobial Activity Assay (Broth Microdilution Method)

The broth microdilution method is a standard technique used to determine the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent.

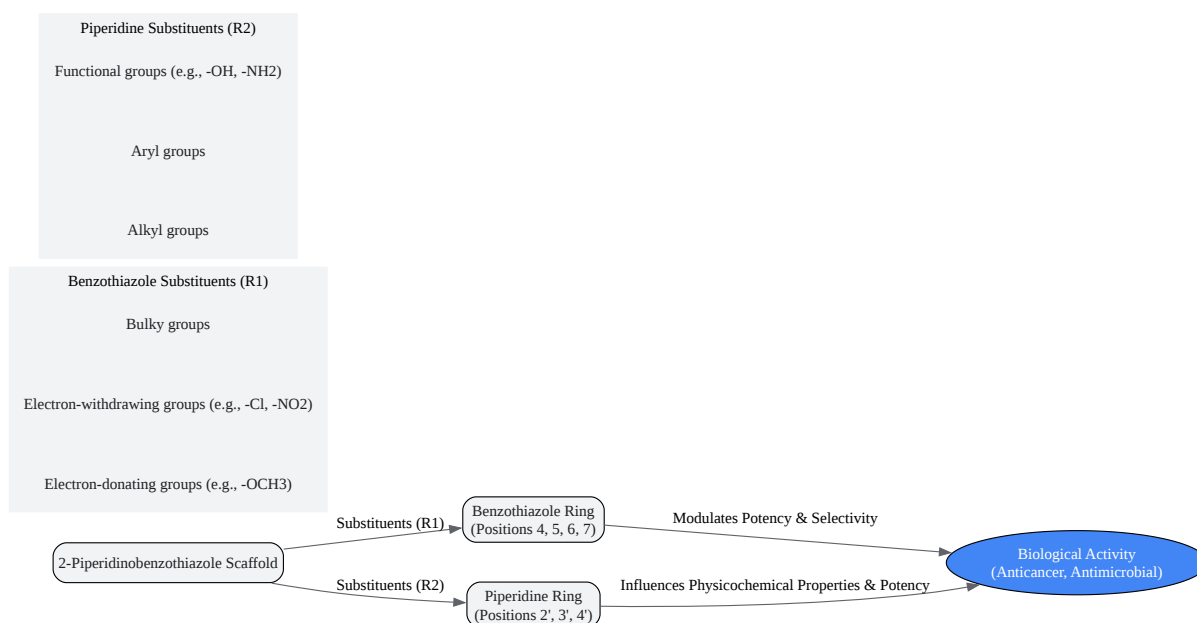
Step-by-step protocol:

- **Compound Preparation:** A serial two-fold dilution of the test compounds is prepared in a 96-well microtiter plate containing a suitable broth medium.
- **Inoculum Preparation:** A standardized inoculum of the test microorganism is prepared.
- **Inoculation:** Each well is inoculated with the microbial suspension.
- **Incubation:** The plate is incubated under appropriate conditions (e.g., 37°C for 24 hours for bacteria).
- **MIC Determination:** The MIC is determined as the lowest concentration of the compound that completely inhibits the visible growth of the microorganism.

Visualizing the Structure-Activity Landscape

To better understand the relationships between chemical structure and biological activity, the following diagrams illustrate key concepts.

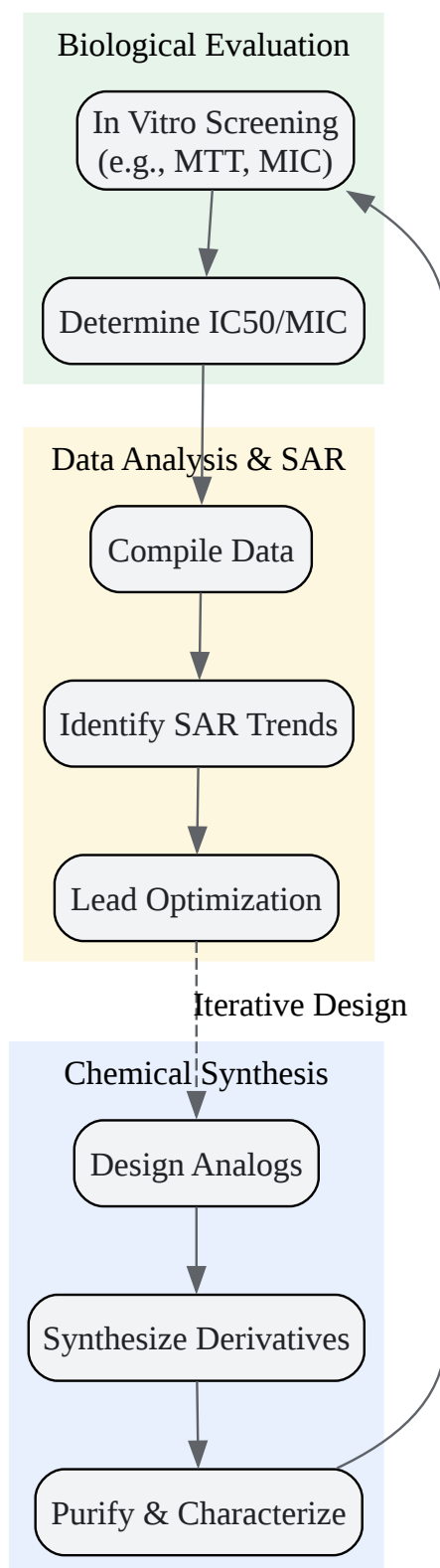
General SAR of 2-Piperidinobenzothiazole Derivatives



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Caption: General Structure-Activity Relationship of **2-Piperidinobenzothiazole** Derivatives.

Experimental Workflow for SAR Studies



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Caption: Experimental Workflow for SAR Studies of **2-Piperidinobenzothiazole** Derivatives.

Conclusion and Future Directions

The **2-piperidinobenzothiazole** scaffold represents a versatile platform for the development of novel therapeutic agents with potent anticancer and antimicrobial activities. This guide has synthesized key findings from the literature to provide a comparative analysis of the structure-activity relationships governing these biological effects.

Key takeaways from the SAR studies include:

- Substitutions on the benzothiazole ring are critical for modulating potency and selectivity. The electronic nature and steric bulk of these substituents can significantly influence interactions with biological targets.
- Modifications to the piperidine ring play a vital role in fine-tuning the physicochemical properties and overall activity of the compounds.
- Lipophilicity is a key determinant of antimicrobial activity, highlighting the importance of balancing this property for effective cell penetration.

Future research in this area should focus on the systematic exploration of the chemical space around the **2-piperidinobenzothiazole** core. This includes the synthesis and evaluation of a wider range of derivatives with diverse substitutions on both heterocyclic rings. Furthermore, detailed mechanistic studies are needed to identify the specific molecular targets of these compounds, which will facilitate the rational design of more potent and selective drug candidates. The integration of computational methods, such as QSAR and molecular docking, with experimental synthesis and biological evaluation will be instrumental in accelerating the discovery of new **2-piperidinobenzothiazole**-based therapeutics.

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